

Essential Safety and Operational Guide for Handling 7-Aminoindolin-2-one

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Compound of Interest

Compound Name: 7-Aminoindolin-2-one

Cat. No.: B1599909

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **7-Aminoindolin-2-one**. Adherence to these guidelines is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Personal Protective Equipment (PPE)

7-Aminoindolin-2-one is a chemical compound that requires careful handling due to its potential health hazards. Based on the available safety data, the compound is classified with the following GHS hazard statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

- H373: May cause damage to organs (Bone marrow, spleen, Liver) through prolonged or repeated exposure if swallowed.
- H402: Harmful to aquatic life.
- H411: Toxic to aquatic life with long lasting effects.

To mitigate these risks, the following personal protective equipment is mandatory when handling **7-Aminoindolin-2-one**:

PPE Category	Specific Requirements
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[3] Use of impervious boots and heavy rubber (or otherwise impervious) gloves is recommended for spill response.[4]
Respiratory Protection	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[4] A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded or if irritation or other symptoms are experienced.[3]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls and Preparation:

- Ensure that eyewash stations and safety showers are close to the workstation location.[2][4]

- Work in a well-ventilated area. Use only in a chemical fume hood.[3][4]
- Keep the container tightly closed when not in use.[3][4]

2. Handling:

- Do not get in eyes, on skin, or on clothing.[2][4]
- Avoid ingestion and inhalation.[2][3]
- Avoid dust formation.[2][3]
- Wash face, hands, and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[2][3]
- Keep containers tightly closed.[2][3][4]
- Store locked up.[3] One source suggests storage at 0-8°C.[4]

4. Accidental Release Measures:

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment as specified above.
- For spills, scoop up solid material or absorb liquid material and place it into a suitable, closed container for disposal.[4]
- Ventilate the area and wash the spill site after material pickup is complete.[4]

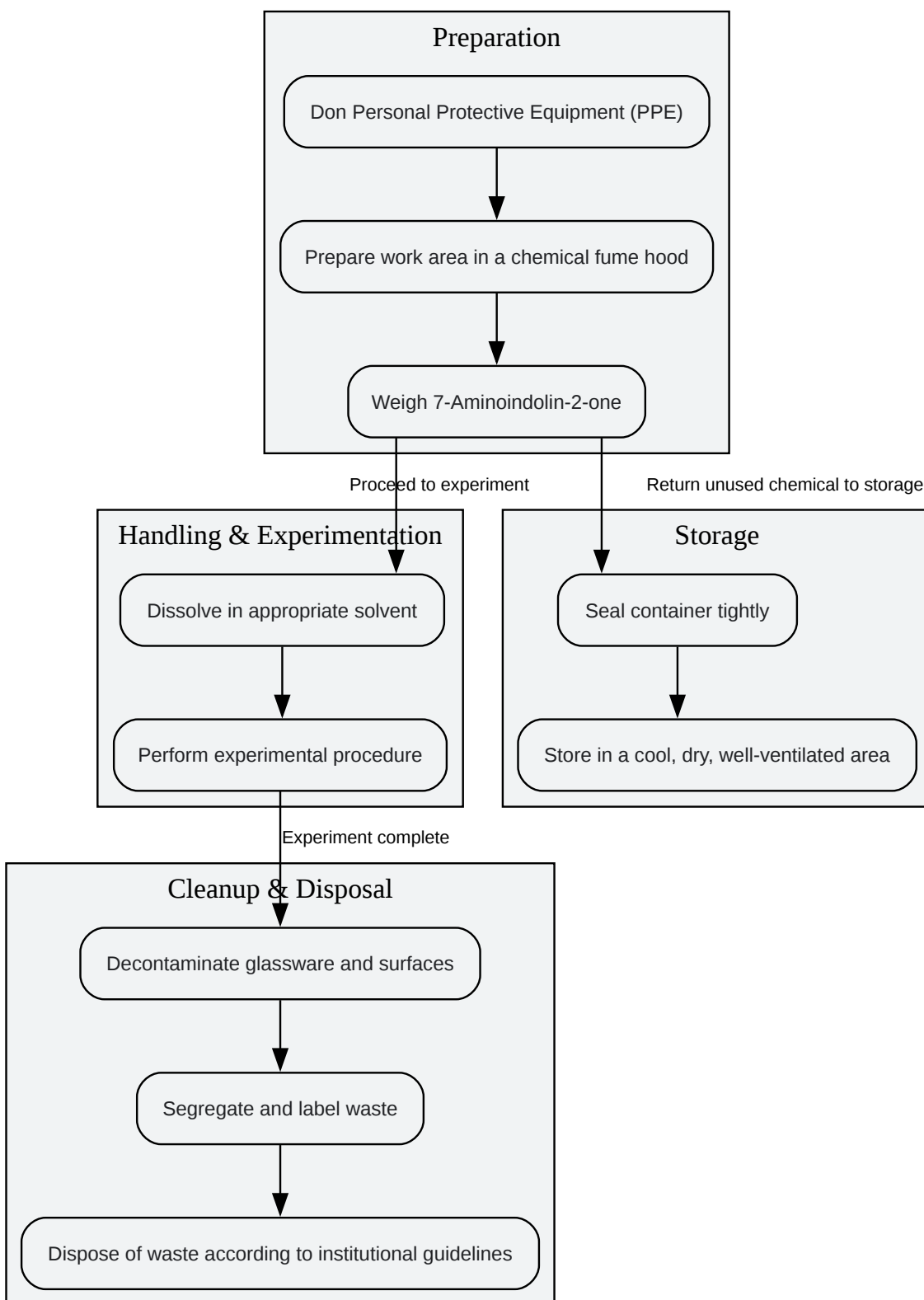
Disposal Plan

- Dispose of contents/container to an approved waste disposal plant.[3]

- Do not let the product enter drains.

Experimental Workflow

The following diagram outlines the standard workflow for handling **7-Aminoindolin-2-one** in a laboratory setting.



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Caption: Workflow for Safe Handling of **7-Aminoindolin-2-one**.

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